

Refinement of Pyroxasulfone application techniques for weed control on different soil surfaces

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Compound of Interest

Compound Name: Pyroxasulfone

Cat. No.: B108660

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Technical Support Center: Refining Pyroxasulfone Application Techniques

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in refining **Pyroxasulfone** application techniques for effective weed control across diverse soil surfaces.

Frequently Asked Questions (FAQs)

Q1: What is **Pyroxasulfone** and how does it work?

A1: **Pyroxasulfone** is a pre-emergence herbicide that controls annual grasses and small-seeded broadleaf weeds.^{[1][2]} It is classified as a Group 15 (K3) herbicide, which works by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants.^{[3][4]} This disruption of VLCFA biosynthesis prevents the growth of seedling shoots and roots, ultimately leading to weed death before they can emerge from the soil.^[1]

Q2: What are the recommended application rates for **Pyroxasulfone**?

A2: Recommended application rates for **Pyroxasulfone** typically range from 100 to 200 grams of active ingredient per hectare (g a.i./ha). However, the optimal rate is highly dependent on soil texture and organic matter content. Higher rates are generally required for soils with high

clay and high organic matter content. For example, in some regions, rates may be as low as 123 g a.i./ha on coarse sandy soils and as high as 247 g a.i./ha on fine-textured soils with high clay content.

Q3: How does soil organic matter affect **Pyroxasulfone**'s efficacy?

A3: Soil organic matter is a critical factor influencing **Pyroxasulfone**'s effectiveness. Higher organic matter content can lead to increased adsorption of the herbicide, which may reduce its bioavailability for weed uptake. Consequently, higher application rates are often necessary for soils with high organic matter to achieve the desired level of weed control. However, some studies have shown that labeled use rates can still be effective even in high organic matter soils.

Q4: What is the impact of soil pH on **Pyroxasulfone**'s activity?

A4: Soil pH can influence the bioactivity of **Pyroxasulfone**. Generally, **Pyroxasulfone** may be less effective in soils with lower pH. As the soil pH increases, the water solubility of **Pyroxasulfone** also increases, making more of the herbicide available in the soil solution for weed uptake. Caution should be exercised on soils with a pH of 7.8 or higher, as the increased solubility could enhance the risk of crop injury.

Q5: Is rainfall or irrigation necessary after applying **Pyroxasulfone**?

A5: Yes, moisture is crucial for the activation of **Pyroxasulfone** in the soil. A minimum of 15 mm of rainfall at once is required for activation, with 20 mm being ideal, especially in fields with heavy crop residue. If rainfall does not occur within 5-7 days of application, irrigation is recommended to move the herbicide into the weed germination zone. Even if dry conditions follow the application, **Pyroxasulfone** will become active once adequate moisture is received.

Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps
Reduced Weed Control Efficacy	<ul style="list-style-type: none"> - Inadequate Soil Moisture: Pyroxasulfone requires rainfall or irrigation for activation. - High Soil Organic Matter: High organic matter can bind the herbicide, reducing its availability. - Incorrect Application Rate: The rate may be too low for the specific soil type. - Uneven Soil Surface: Cloddy soil can result in poor herbicide-to-soil contact. - Weed Resistance: Although not widespread, the potential for weed resistance should be considered. 	<ul style="list-style-type: none"> - Ensure at least 15 mm of rainfall or irrigation occurs within 5-7 days of application. - Increase the application rate for soils with high organic matter content, following label recommendations. - Prepare a smooth seedbed to improve herbicide distribution. - Consider tank-mixing with another herbicide with a different mode of action.
Crop Injury	<ul style="list-style-type: none"> - High Application Rate: Exceeding the recommended rate for the soil type can lead to phytotoxicity. - High Soil pH: Soils with a pH of 7.8 or higher can increase Pyroxasulfone solubility and uptake by the crop. - Soil Type: Coarse-textured soils with low organic matter may have a higher risk of crop injury. - Environmental Conditions: Cool and wet conditions following application can sometimes increase the potential for crop injury. 	<ul style="list-style-type: none"> - Strictly adhere to the labeled application rates for your specific soil type and organic matter content. - Avoid using Pyroxasulfone on soils with a pH of 7.8 or higher. - On sandy soils with low organic matter, use the lower end of the recommended rate range.
Herbicide Carryover to Rotational Crops	<ul style="list-style-type: none"> - High Application Rate: Higher rates increase the amount of herbicide remaining in the soil. - Soil Properties: Persistence 	<ul style="list-style-type: none"> - Follow the recommended plant-back intervals on the product label. - Be cautious with high application rates,

	is greater in soils with high organic matter and fine texture (clay loam). - Dry Conditions: Lack of moisture reduces microbial degradation of the herbicide.	especially in fine-textured, high organic matter soils. - Consider tillage prior to planting a sensitive rotational crop to help dissipate the herbicide.
Inconsistent Performance in No-Till Systems	- Crop Residue Interception: Heavy crop residue can intercept the herbicide, preventing it from reaching the soil surface. - Lack of Incorporation: Without tillage, the herbicide remains on the surface and is more susceptible to environmental factors.	- Use higher water volumes during application to ensure better penetration through crop residue. - Apply before a significant rainfall event to wash the herbicide off the residue and into the soil. - Consider using a formulation or tank-mix partner that is less affected by crop residue.

Data Presentation

Table 1: Recommended **Pyroxasulfone** Application Rates Based on Soil Properties

Soil Texture	Organic Matter Content	Application Rate (g a.i./ha)
Coarse (Sandy)	-	123
Medium to Medium-Fine	≤ 3%	166
Medium to Medium-Fine	> 3%	208
Fine (High Clay)	-	247

Table 2: Influence of Soil Organic Matter on **Pyroxasulfone** Efficacy (ED90)

Soil Type	Organic Matter (%)	pH	Pyroxasulfone ED90 (ppm)
Sandy Loam	0.7	6.6	1.7
Loam	1.3	6.8	3.9
Sandy Loam	4.7	5.4	3.5
Loam	4.7	6.7	5.9
Clay Loam	10.0	5.6	6.6
Loam	12.5	4.7	3.9

ED90: The effective dose required to control 90% of the weed population.

Experimental Protocols

Protocol 1: Determining **Pyroxasulfone** Efficacy in Different Soil Types

This protocol is based on seedling growth inhibition tests to compare the herbicidal activity of **Pyroxasulfone** in various soils.

Materials:

- **Pyroxasulfone** technical grade or formulated product
- A range of air-dried soil types, sieved through a 2-mm mesh
- 60 mL plastic cups
- Seeds of a susceptible indicator weed species (e.g., *Echinochloa crus-galli*)
- Micropipette
- Growth chamber with controlled temperature and light

Methodology:

- Fill each 60 mL plastic cup with 10 g of a specific air-dried soil type.
- Prepare a series of **Pyroxasulfone** solutions at concentrations ranging from 0.016 to 2 ppm.
- Apply 2 mL of the appropriate chemical solution to the soil surface of each cup using a micropipette.
- Mix approximately 40 seeds of the indicator weed species with the treated soil in each cup.
- Adjust the total volume of water in each soil to its field water capacity.
- Place the test cups in a growth chamber maintained at 25°C with a 12-hour light/dark cycle.
- After 7 days, visually assess the growth inhibition of the seedlings on a scale of 0 (no effect) to 100 (complete control).
- Analyze the data using probit analysis to determine the ED90 (effective dose for 90% control) for each soil type.

Protocol 2: Assessing **Pyroxasulfone** Residue in Soil using HPLC

This protocol outlines a method for the determination of **Pyroxasulfone** residues in soil samples.

Materials:

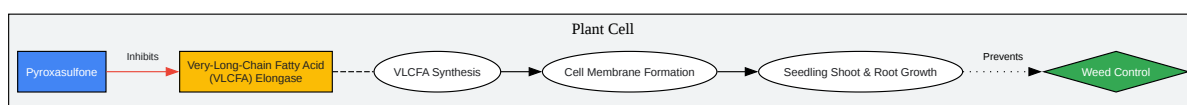
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Symmetry™ RP18 column or equivalent
- Acetonitrile (HPLC grade)
- Dichloromethane (HPLC grade)
- Water (HPLC grade)
- Soil samples for analysis
- **Pyroxasulfone** analytical standard

- Standard laboratory glassware and equipment for extraction

Methodology:

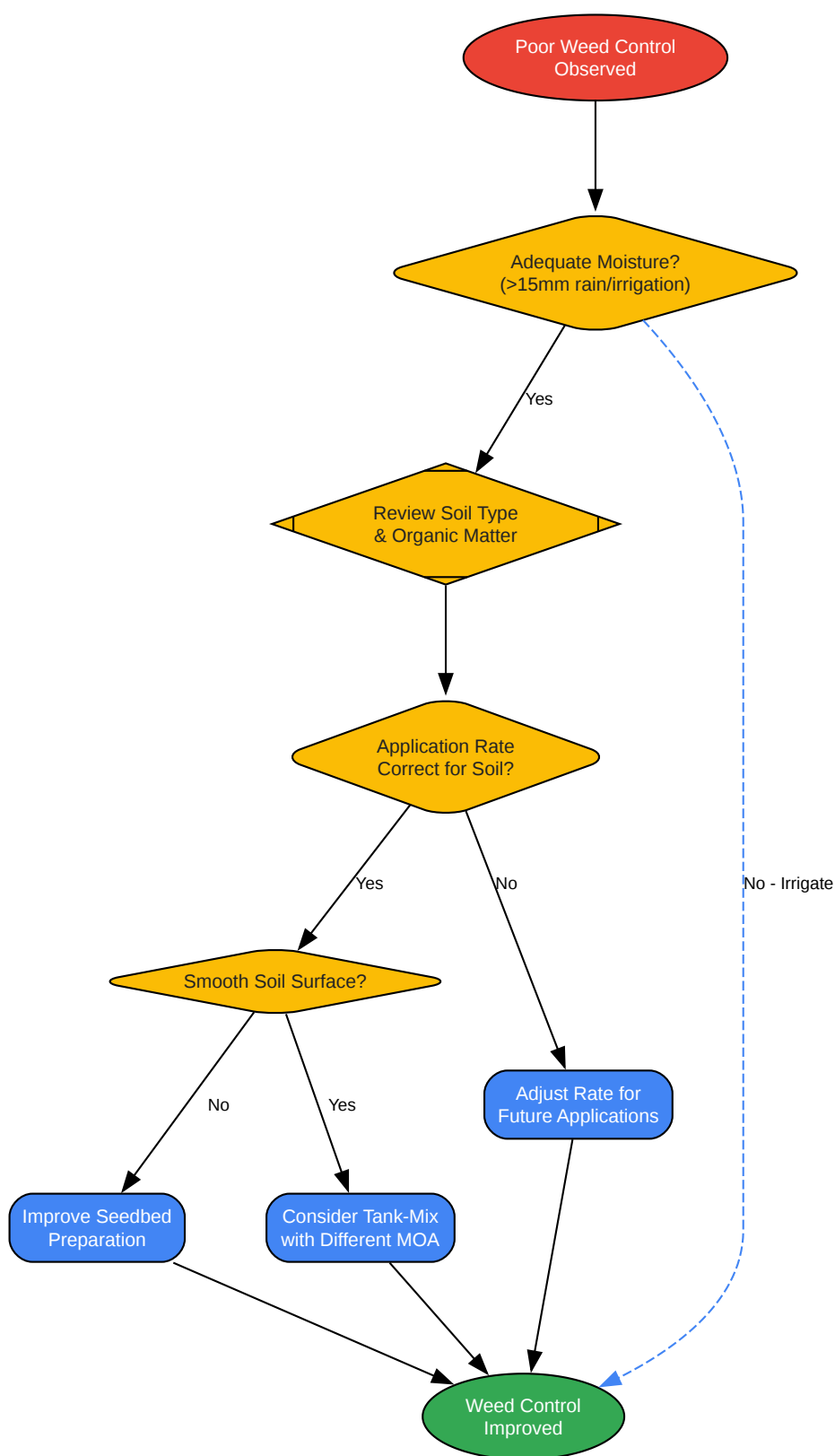
- Extraction: Extract **Pyroxasulfone** residues from the soil samples using acetonitrile and dichloromethane.
- HPLC Analysis:
 - Set up the HPLC system with a mobile phase consisting of a mixture of acetonitrile and water (60:40, v/v).
 - Use a Symmetry™ RP18 column as the stationary phase.
 - Set the UV detector to a wavelength of 226 nm.
- Quantification:
 - Prepare a standard curve using known concentrations of the **Pyroxasulfone** analytical standard.
 - Inject the extracted samples into the HPLC system.
 - Quantify the **Pyroxasulfone** residue in the samples by comparing their peak areas to the standard curve (external standard method).

Visualizations



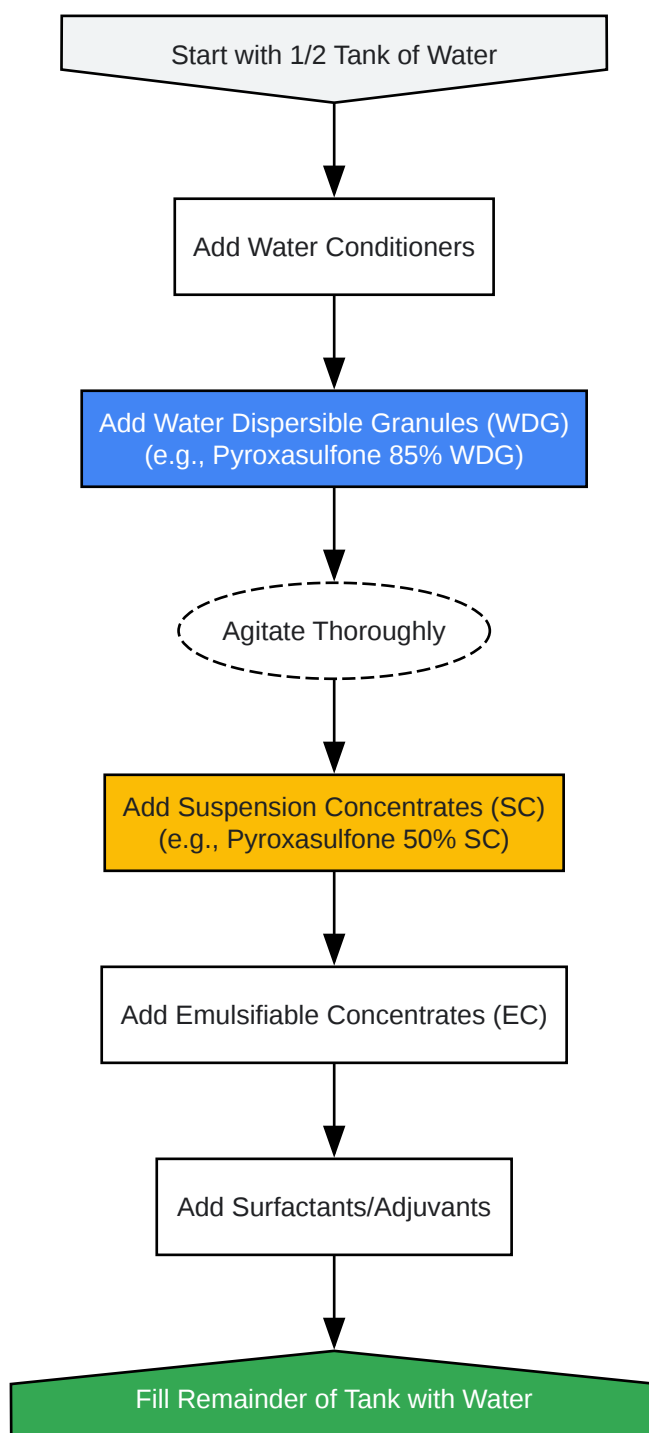
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Caption: **Pyroxasulfone**'s mode of action involves the inhibition of VLCFA elongase.



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Caption: A logical workflow for troubleshooting poor **Pyroxasulfone** efficacy.



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Caption: Recommended tank-mixing order for **Pyroxasulfone** formulations.

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